

Navigating the Safe Disposal of Pentachloronitrobenzene: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentachloronitrobenzene

Cat. No.: B1680406

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is a cornerstone of laboratory safety and environmental responsibility. **Pentachloronitrobenzene** (PCNB), a fungicide also known as quintozone, requires careful management due to its potential health and environmental hazards.^{[1][2][3]} This guide provides essential, step-by-step procedures for the safe disposal of PCNB, ensuring the protection of both laboratory personnel and the surrounding ecosystem.

Key Properties and Hazards of Pentachloronitrobenzene

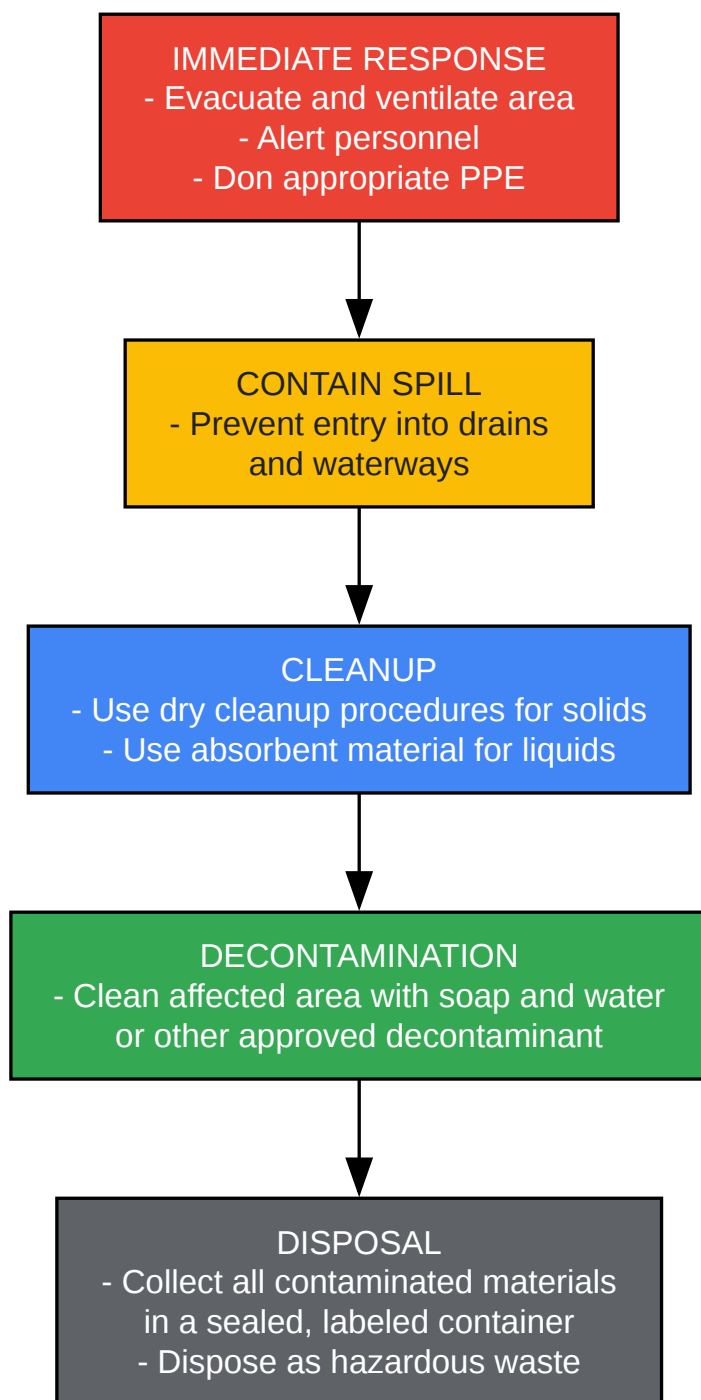
Understanding the characteristics of PCNB is the first step toward its safe management. The following table summarizes its key quantitative properties and hazard classifications.

Property	Value	Reference
Chemical Formula	C6Cl5NO2	[4]
Molar Mass	295.32 g·mol ⁻¹	[4]
Appearance	Off-white to yellow crystalline solid	[4]
Melting Point	144 °C	[4]
Boiling Point	328 °C (decomposes)	[4]
Water Solubility	0.44 mg/L	[4]
UN Number	3077	[2]
EPA Hazardous Waste Number	U185	[3]
Health Hazard Rating (NFPA/HMIS)	2 (Moderate)	[5]
Fire Hazard Rating (NFPA/HMIS)	0-1 (Slight to None)	[2][5]
Reactivity Rating (NFPA/HMIS)	0 (Stable)	[2][5]

Step-by-Step Disposal Procedures

The proper disposal of **pentachloronitrobenzene** is a multi-step process that begins with correct identification and ends with compliant disposal. The following workflow outlines the necessary procedures.





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